

An In-depth Technical Guide to the Safe Handling of 4-Iodophenetole

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Compound of Interest

Compound Name: **4-Iodophenetole**

Cat. No.: **B1630401**

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling precautions for **4-Iodophenetole**, a key intermediate in organic synthesis.

Hazard Identification and Classification

4-Iodophenetole is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific target organ toxicity – single exposure	3 (Respiratory system)

Signal Word: Warning

Hazard Pictogram:

- GHS07: Exclamation mark

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent exposure and in case of accidental contact.[\[1\]](#)

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling. [1]
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Iodophenetole** is crucial for its safe storage and handling.

Property	Value
Molecular Formula	C ₈ H ₉ IO
Molecular Weight	248.06 g/mol
Appearance	Off-white low melting solid[2], Crystals or powder or crystalline powder or fused solid[3]
Melting Point	25-28 °C (lit.), 29 °C[4]
Boiling Point	250 °C[4]
Flash Point	110 °C (230 °F) - closed cup
Density	1.6 ± 0.1 g/cm ³ [4]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and maintain the chemical's integrity.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator. A dust mask type N95 (US) is recommended for handling the solid form.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid inhalation of dust or vapors.[6]

- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[\[1\]](#)

Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store in a combustible solids storage area (Storage Class: 11).

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. [1]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting. [1] [7]

Fire and Explosion Hazards

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen iodide.[7]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1]

Explosion Hazard:

- While not explicitly stated for **4-Iodophenetole**, fine dust particles of organic materials can form explosive mixtures with air.

Accidental Release Measures

In case of a spill or release, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[7]

Toxicity and Reactivity

Toxicity:

- The parent compound, 4-iodophenol, is harmful if swallowed or in contact with skin and can cause severe skin burns and eye damage.[6][8] Chronic exposure to iodides may affect the thyroid gland.[6]

Reactivity:

- Incompatible Materials: Information on specific incompatible materials for **4-Iodophenetole** is limited in the provided results. However, it is prudent to avoid strong oxidizing agents.

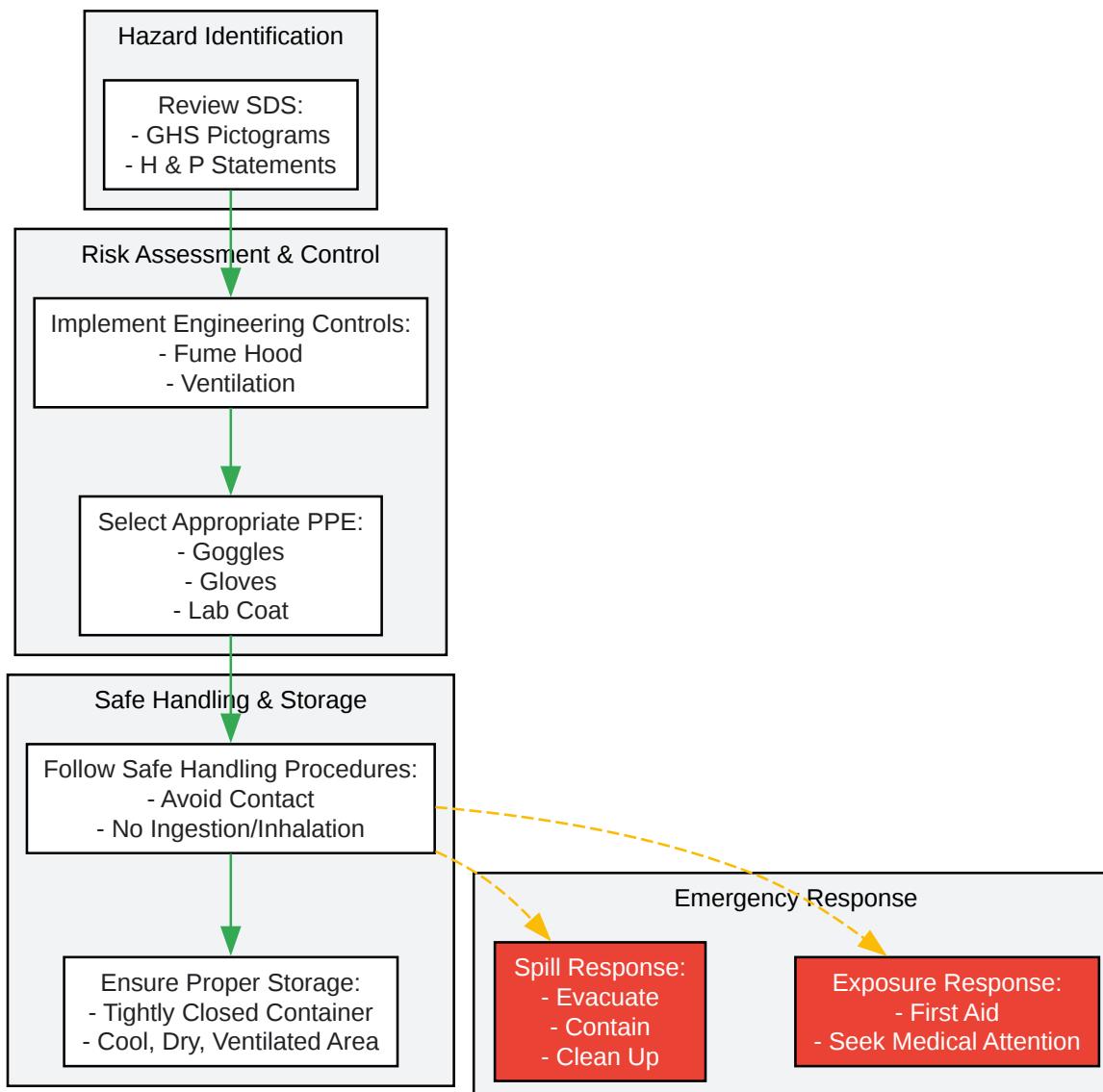
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen iodide.[\[7\]](#)

Experimental Protocols

Detailed experimental protocols for determining the specific safety data points (e.g., flash point, toxicity values) for **4-Iodophenetole** are not available in the publicly accessible safety data sheets. These tests are typically conducted under standardized procedures (e.g., OECD, ASTM) by the manufacturer or a certified testing facility. For detailed methodologies, it is recommended to consult specialized toxicological and chemical safety literature or contact the supplier directly.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Iodophenetole**, from initial hazard assessment to emergency response.

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Caption: Logical workflow for the safe handling of **4-Iodophenetole**.

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